

Spectroscopic Characterization of **2-Bromo-4-methoxyaniline Hydrochloride**: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	<i>2-Bromo-4-methoxyaniline hydrochloride</i>
CAS No.:	1774893-42-3
Cat. No.:	B1378777

[Get Quote](#)

Introduction

2-Bromo-4-methoxyaniline hydrochloride is a substituted aniline derivative of significant interest in synthetic organic chemistry, serving as a versatile intermediate in the development of pharmaceuticals and other high-value chemical entities.^[1] Its chemical structure, featuring a bromine atom, a methoxy group, and an anilinium cation, presents a unique electronic and steric profile that dictates its reactivity. Accurate and comprehensive characterization of this molecule is paramount for ensuring the identity, purity, and quality of downstream products. This technical guide provides an in-depth analysis of the spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—expected for **2-Bromo-4-methoxyaniline hydrochloride**. We will delve into the theoretical underpinnings of the spectral features, offering field-proven insights into experimental design and data interpretation for researchers, scientists, and drug development professionals.

Molecular Structure and Spectroscopic Overview

The foundation of interpreting any spectroscopic data lies in a thorough understanding of the molecule's structure. **2-Bromo-4-methoxyaniline hydrochloride** is the salt formed from the reaction of 2-bromo-4-methoxyaniline with hydrochloric acid. The protonation of the basic amino group to form an anilinium ion significantly influences the electronic environment of the entire molecule, a change that is readily observable across different spectroscopic techniques.

Caption: Workflow for ATR-FTIR analysis of a solid sample.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, allowing for the determination of the molecular weight and elucidation of the structure. For **2-Bromo-4-methoxyaniline hydrochloride**, the analysis would typically be performed on the free base after in-source dissociation or by using a soft ionization technique.

Expected Mass Spectrum (Electron Ionization - EI)

- Molecular Ion (M^+): A prominent molecular ion peak for the free base (2-bromo-4-methoxyaniline) is expected at m/z 201 and 203 in an approximate 1:1 ratio, which is the characteristic isotopic pattern for a molecule containing one bromine atom. [2]* Key Fragmentation Pathways:
 - Loss of a methyl radical ($-CH_3$) from the molecular ion to give a fragment at m/z 186/188.
 - Loss of a CO molecule from the $[M-CH_3]^+$ fragment to yield a fragment at m/z 158/160.
 - Loss of the bromine atom ($-Br$) to give a fragment at m/z 122.

Expertise in Experimental Choices: While EI-MS is a common technique, for a hydrochloride salt, electrospray ionization (ESI) would be a more direct method. In positive ion mode ESI-MS, the primary ion observed would be the protonated free base $[M+H]^+$ at m/z 202/204. Gas Chromatography-Mass

Spectrometry (GC-MS) is also a powerful tool for the analysis of aniline derivatives, often providing excellent separation and clear fragmentation patterns. [1][13][14][15]

Experimental Protocols

NMR Sample Preparation

- **Sample Weighing:** Accurately weigh 5-10 mg of **2-Bromo-4-methoxyaniline hydrochloride** for ^1H NMR, and 20-50 mg for ^{13}C NMR. [3]2. **Solvent Addition:** Dissolve the sample in approximately 0.6-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6). [4][5][6]3. **Homogenization:** Ensure the sample is fully dissolved. Gentle vortexing or sonication may be required.
- **Transfer:** Using a Pasteur pipette, transfer the solution to a clean, dry 5 mm NMR tube.
- **Filtering (if necessary):** If any solid particles are present, filter the solution through a small cotton plug in the pipette. [5][6]

ATR-FTIR Spectroscopy

- **Instrument Preparation:** Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- **Background Scan:** Collect a background spectrum of the empty ATR crystal. This will be subtracted from the sample spectrum.
- **Sample Application:** Place a small amount of the solid **2-Bromo-4-methoxyaniline hydrochloride** onto the center of the ATR crystal.
- **Pressure Application:** Use the instrument's pressure arm to apply firm and even pressure to the sample, ensuring good contact with the crystal.
- **Data Collection:** Acquire the IR spectrum over the desired range (typically $4000\text{-}400\text{ cm}^{-1}$).
- **Cleaning:** After analysis, clean the ATR crystal thoroughly.

Mass Spectrometry (ESI-MS)

- Sample Preparation: Prepare a dilute solution of **2-Bromo-4-methoxyaniline hydrochloride** in a suitable solvent such as methanol or acetonitrile (approximately 1 mg/mL).
- Instrument Setup: Set up the electrospray ionization source in positive ion mode.
- Infusion: Introduce the sample solution into the mass spectrometer via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- Data Acquisition: Acquire the mass spectrum over an appropriate m/z range (e.g., 50-500).

Conclusion

The spectroscopic characterization of **2-Bromo-4-methoxyaniline hydrochloride** is a critical step in its application in research and development. This guide has provided a comprehensive overview of the expected NMR, IR, and MS data, grounded in the fundamental principles of spectroscopy and the influence of the anilinium moiety. By following the outlined experimental protocols and understanding the rationale behind the spectral features, researchers can confidently verify the structure and purity of this important chemical intermediate.

References

- Agilent Technologies. (n.d.). ATR-FTIR Spectroscopy, FTIR Sampling Techniques. Retrieved from [\[Link\]](#)
- Mettler Toledo. (n.d.). ATR-FTIR Spectroscopy Basics. Retrieved from [\[Link\]](#)
- Specac Ltd. (n.d.). Attenuated Total Reflectance ATR-FTIR Spectroscopy Principles. Retrieved from [\[Link\]](#)
- Schuttlefield, J. D., & Grassian, V. H. (2008). ATR-FTIR Spectroscopy in the Undergraduate Chemistry Laboratory. Part I: Fundamentals and Examples.
- ResearchGate. (n.d.). Figure 5. FTIR spectra of the products of oxidation of 0.2 M aniline.... Retrieved from [\[Link\]](#)

- Dorgerloh, U., et al. (2021). Comparison of gas- and liquid chromatography- mass spectrometry for trace analysis of anilines in groundwater. *International Journal of Environmental Analytical Chemistry*.
- Dasgupta, A., et al. (1995). Gas chromatographic/mass spectrometric identification and quantification of aniline after extraction from serum and derivatization with 4-carbomethoxyhexafluorobutyryl chloride, a new derivative. *Journal of Analytical Toxicology*, 19(3), 133-136.
- ResearchGate. (n.d.). Mass spectra (x axis = m/z; y axis = relative abundance, %) of aniline.... Retrieved from [\[Link\]](#)
- Szafran, M., et al. (2000).
- Yoshida, M., Minato, H., & Kobayashi, M. (1976). ¹³C-NMR SPECTRA OF N-BENZYLIDENEANILINES. EVIDENCE FOR DELOCALIZATION OF N-LONE-PAIR ELECTRONS TO ANILINE BENZENE RING. *Chemistry Letters*, 5(10), 1097-1100.
- Paulson, G. D., & Portnoy, J. W. (1978). Mass spectra of aniline glucuronides. *Biomedical mass spectrometry*, 5(6), 409-412.
- AZoM. (2024). What are the Advantages and Limitations of ATR-FTIR Spectroscopy for Materials Analysis. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-Bromo-4-methoxyaniline. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Fig. 1 The ¹H NMR chemical shift values (δ ppm) of aniline and.... Retrieved from [\[Link\]](#)
- Wasylishen, R., & Schaefer, T. (1972). RING-PROTON CHEMICAL SHIFTS OF SOME SUBSTITUTED ANILINES IN CARBON TETRACHLORIDE AND TRIFLUOROACETIC ACID. *Canadian Journal of Chemistry*, 50(16), 2710-2714.
- ResearchGate. (n.d.). The ¹³C NMR chemical shift values (δ ppm) of aniline and 2-butylthioaniline in DMSO- d 6. Retrieved from [\[Link\]](#)
- Taylor & Francis Online. (2022). Polymerization of aniline hydrochloride in reverse of microemulsion by batch and semicontinuous process using ionic and nonionic surfactants. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). Aniline. Retrieved from [\[Link\]](#)

- PubChem. (n.d.). 4-Bromo-2-methoxyaniline. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Aniline hydrochloride. Retrieved from [\[Link\]](#)
- ResearchGate. (2025). ³⁵Cl solid-state NMR of HCl salts of active pharmaceutical ingredients: Structural prediction, spectral fingerprinting and polymorph recognition. Retrieved from [\[Link\]](#)
- Reddit. (2024). [O Chem] How do chemical shifts work for substituted benzene's? NMR. Retrieved from [\[Link\]](#)
- University College London. (n.d.). Sample Preparation. Retrieved from [\[Link\]](#)
- University of Ottawa. (n.d.). How to make an NMR sample. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Aniline, n-ethyl-, hydrochloride. Retrieved from [\[Link\]](#)
- American Chemical Society. (1981). Isotopic multiplets in the carbon-13 NMR spectra of aniline derivatives and nucleosides with partially deuterated amino groups: effect of intra- and intermolecular hydrogen bonding. *Journal of the American Chemical Society*, 103(18), 5454-5459.
- SpectraBase. (n.d.). 2-Bromo-4-methoxyaniline, N-acetyl-. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Abnormal N-Heterocyclic Carbene Based Nickel Complex for Catalytic Reduction of Nitroarenes - Supporting Information. Retrieved from [\[Link\]](#)
- Organomation. (n.d.). NMR Sample Preparation: The Complete Guide. Retrieved from [\[Link\]](#)
- Contreras, R. H., et al. (2008). A study of the ¹⁵N NMR chemical shifts in substituted anilines and phenylhydrazines, and their derivatives. *Magnetic resonance in chemistry*, 46(8), 744-747.
- Iowa State University. (n.d.). NMR Sample Preparation. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). First application of Core-Shell Ag@Ni magnetic nanocatalyst for transfer hydrogenation reactions of aromatic nitro and carbonyl compound. Retrieved from [\[Link\]](#)

- Chemcd. (n.d.). 2-bromo-4-methoxyaniline ,32338-02-6. Retrieved from [[Link](#)]

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. 2-Bromo-4-methoxyaniline | C7H8BrNO | CID 10899671 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- 4. organomation.com [organomation.com]
- 5. ucl.ac.uk [ucl.ac.uk]
- 6. How to make an NMR sample [chem.ch.huji.ac.il]
- To cite this document: BenchChem. [Spectroscopic Characterization of 2-Bromo-4-methoxyaniline Hydrochloride: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1378777/docs#spectroscopic-characterization-of-2-bromo-4-methoxyaniline-hydrochloride-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)